

Application Notes and Protocols for the Total Synthesis of (±)-Muscone

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Compound of Interest

Compound Name: Muscone

Cat. No.: B3030776

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Introduction

(±)-**Muscone**, or 3-methylcyclopentadecan-1-one, is a macrocyclic ketone and the primary odorant of natural musk. Due to its unique and highly valued fragrance profile, **muscone** is a critical component in the perfume and fragrance industry. The scarcity and ethical concerns associated with its natural source, the musk deer (*Moschus moschiferus*), have driven the development of numerous synthetic routes to produce this compound. This document provides detailed application notes and protocols for key methods in the total synthesis of (±)-**muscone**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Comparative Overview of Synthetic Methods

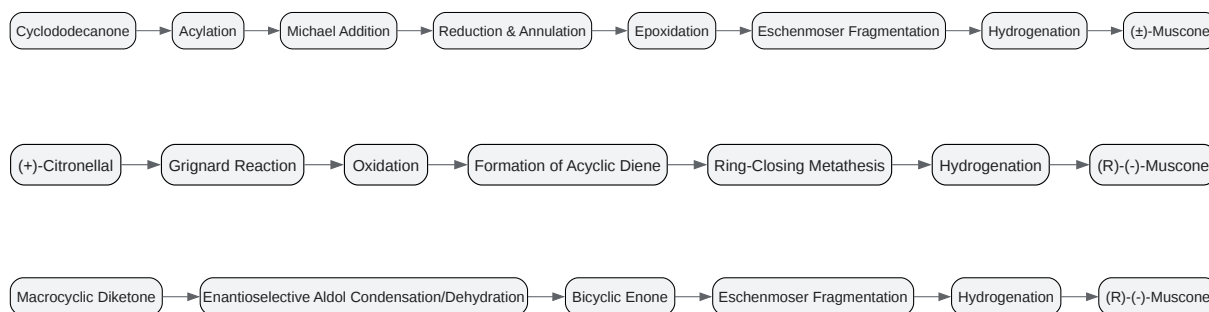
Several strategies have been developed for the total synthesis of (±)-**muscone**, each with distinct advantages in terms of efficiency, scalability, and stereocontrol. The table below summarizes the key quantitative data for some of the most prominent methods.

Synthetic Method	Key Reaction	Starting Material	Number of Steps	Overall Yield	Key Advantages	Reference
Eschenmoser Fragmentation	α,β -Epoxyketone Fragmentation	Cyclododecanone	~8	Not explicitly stated in full, but key final steps are high-yielding.	Classic, robust method for macrocycle synthesis.	[1]
Ring-Closing Metathesis (RCM)	Olefin Metathesis	(+)-Citronellal	~7	~20-25% (estimated from reported yields)	High functional group tolerance, milder conditions.	[2]
Intramolecular Aldol Condensation	Enantioselective Aldol Condensation	Macrocyclic Diketone	~4	~23%	Provides access to enantiomerically enriched muscone.	[3]

I. Eschenmoser Fragmentation Route

This classical approach, pioneered by Eschenmoser and Ohloff, utilizes the fragmentation of an α,β -epoxyketone to construct the 15-membered macrocyclic ring of **muscone**. The synthesis typically commences from the readily available and industrially produced cyclododecanone.

Logical Workflow



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